

Application Notes and Protocols for the Nucleophilic Substitution of Chloroquinolines

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Compound of Interest

Compound Name: 2-Chloro-5-fluoro-3,8-dimethylquinoline

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Introduction

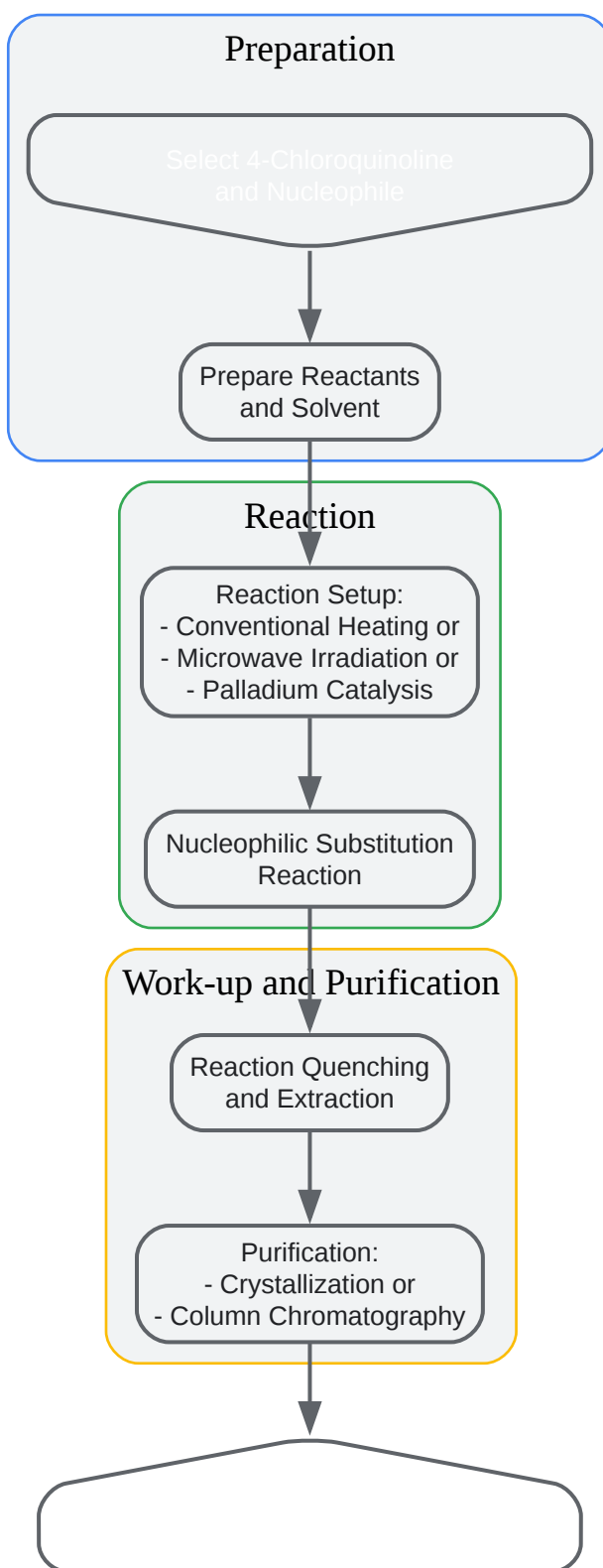
The quinoline scaffold is a privileged structure in medicinal chemistry, with numerous derivatives exhibiting a wide range of biological activities, including antimalarial, anticancer, and anti-inflammatory properties.^{[1][2]} Functionalization at the C4-position of the quinoline ring is often crucial for the therapeutic efficacy of these compounds. Nucleophilic aromatic substitution (S_NAr) of 4-chloroquinolines is a cornerstone of synthetic strategies to introduce diverse functionalities at this position.^{[1][2]} This reaction leverages the electron-withdrawing effect of the quinoline nitrogen, which activates the C4-position for nucleophilic attack and subsequent displacement of the chloride leaving group.^[1]

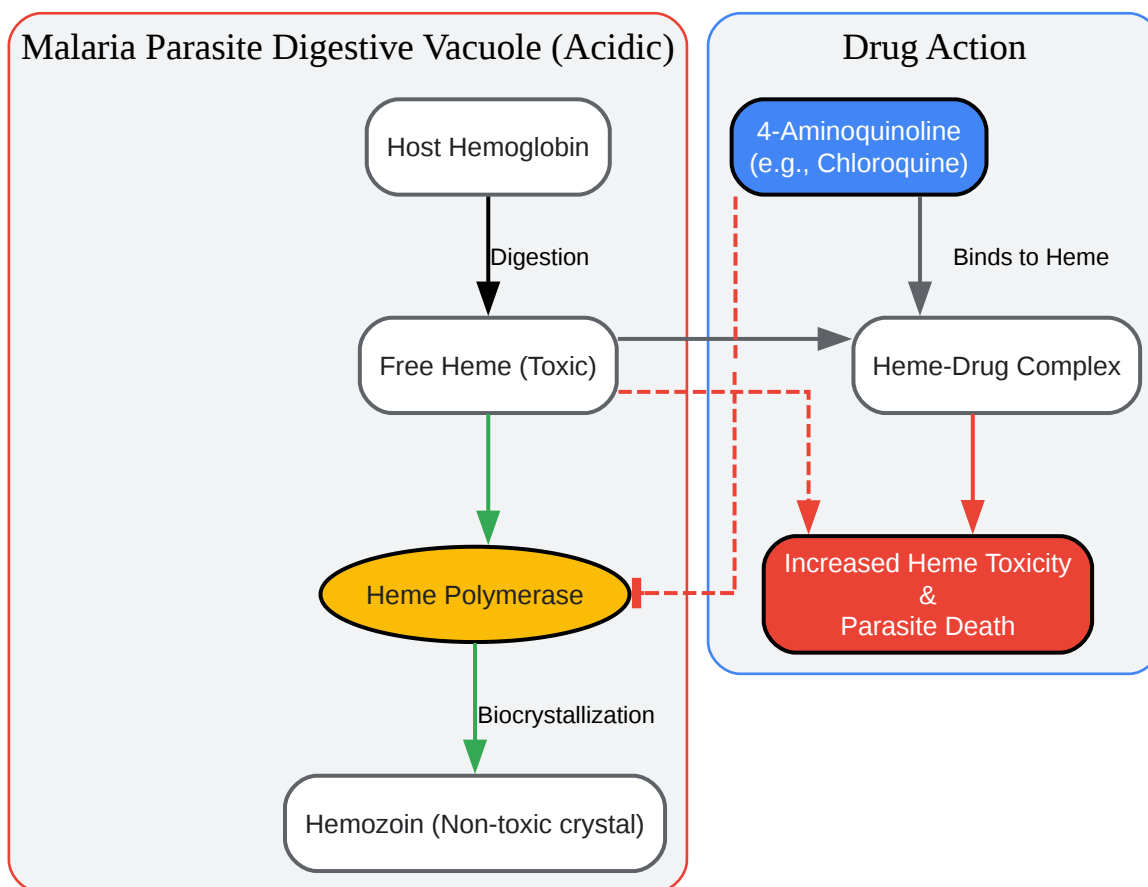
These application notes provide detailed protocols for the nucleophilic substitution of chloroquinolines via conventional heating, microwave-assisted synthesis, and palladium-catalyzed Buchwald-Hartwig amination. The information is intended to serve as a comprehensive guide for researchers in the synthesis and development of novel quinoline-based compounds.

General Experimental Workflow

The overall process for the nucleophilic substitution of chloroquinolines follows a logical sequence from reactant selection to the purification and characterization of the final product.

The specific conditions for the reaction step will vary depending on the chosen methodology (e.g., conventional heating, microwave irradiation, or palladium catalysis).





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References

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- 2. Frontiers | 4-Aminoquinoline: a comprehensive review of synthetic strategies [frontiersin.org]
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